

oleoyl-L-carnitine solubility in DMSO, ethanol, and other solvents

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Compound of Interest

Compound Name: oleoyl-L-carnitine

Cat. No.: B600620

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Application Notes and Protocols for Oleoyl-L-Carnitine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **oleoyl-L-carnitine**, along with protocols for its dissolution and use in common research applications.

Physicochemical Properties and Solubility

Oleoyl-L-carnitine is a long-chain acylcarnitine, playing a crucial role in the transport of long-chain fatty acids into the mitochondria for β -oxidation and energy production. It also functions as a signaling molecule, notably as an inhibitor of the glycine transporter 2 (GlyT2).^[1] Understanding its solubility is critical for the preparation of stock solutions for *in vitro* and *in vivo* studies.

Quantitative Solubility Data

The solubility of **oleoyl-L-carnitine** in various common laboratory solvents is summarized below. The choice of solvent should be guided by the specific experimental requirements, including compatibility with the biological system under investigation.

Solvent	Form	Solubility (mg/mL)	Molar Equivalent (mM)	Notes	Reference(s)
DMSO	Inner Salt	~10-14	~23.5 - 32.9	[1][2][3]	
Chloride Salt	30	~64.9		Hygroscopic; use fresh, anhydrous solvent.[4]	[4][5]
Ethanol	Inner Salt	~20	~47.0	May require sonication to fully dissolve. [4]	[1][2]
Chloride Salt	30	~64.9	[4][5]		
DMF	Inner Salt	~20	~47.0	[1]	
Chloride Salt	30	~64.9	[5]		
Methanol	Inner Salt	Slightly Soluble	-	[1][2]	
PBS (pH 7.2)	Chloride Salt	1	~2.2	[5]	

Molecular Weight of **Oleoyl-L-carnitine** (inner salt) = 425.6 g/mol Molecular Weight of **Oleoyl-L-carnitine** hydrochloride = 462.1 g/mol [4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **oleoyl-L-carnitine** hydrochloride in dimethyl sulfoxide (DMSO).

Materials:

- **Oleoyl-L-carnitine** hydrochloride powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weighing the Compound: Carefully weigh the desired amount of **oleoyl-L-carnitine** hydrochloride. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.621 mg of the compound.[\[4\]](#)
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the weighed compound. For a 10 mM solution from 4.621 mg, add 1 mL of DMSO.[\[4\]](#)
- Dissolution:
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes.[\[4\]](#)
 - To ensure complete dissolution, sonicate the vial in an ultrasonic bath for 10-15 minutes. [\[4\]](#)[\[6\]](#)
 - Gentle warming to 37°C may also aid dissolution.[\[4\]](#)
- Visual Inspection: Visually inspect the solution to ensure no particulates are present. The solution should be clear.[\[4\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C.[\[7\]](#)[\[8\]](#) For long-term storage, glass vials with Teflon-lined caps are recommended.[\[9\]](#)

Preparation of Working Solutions for Cell-Based Assays

Procedure:

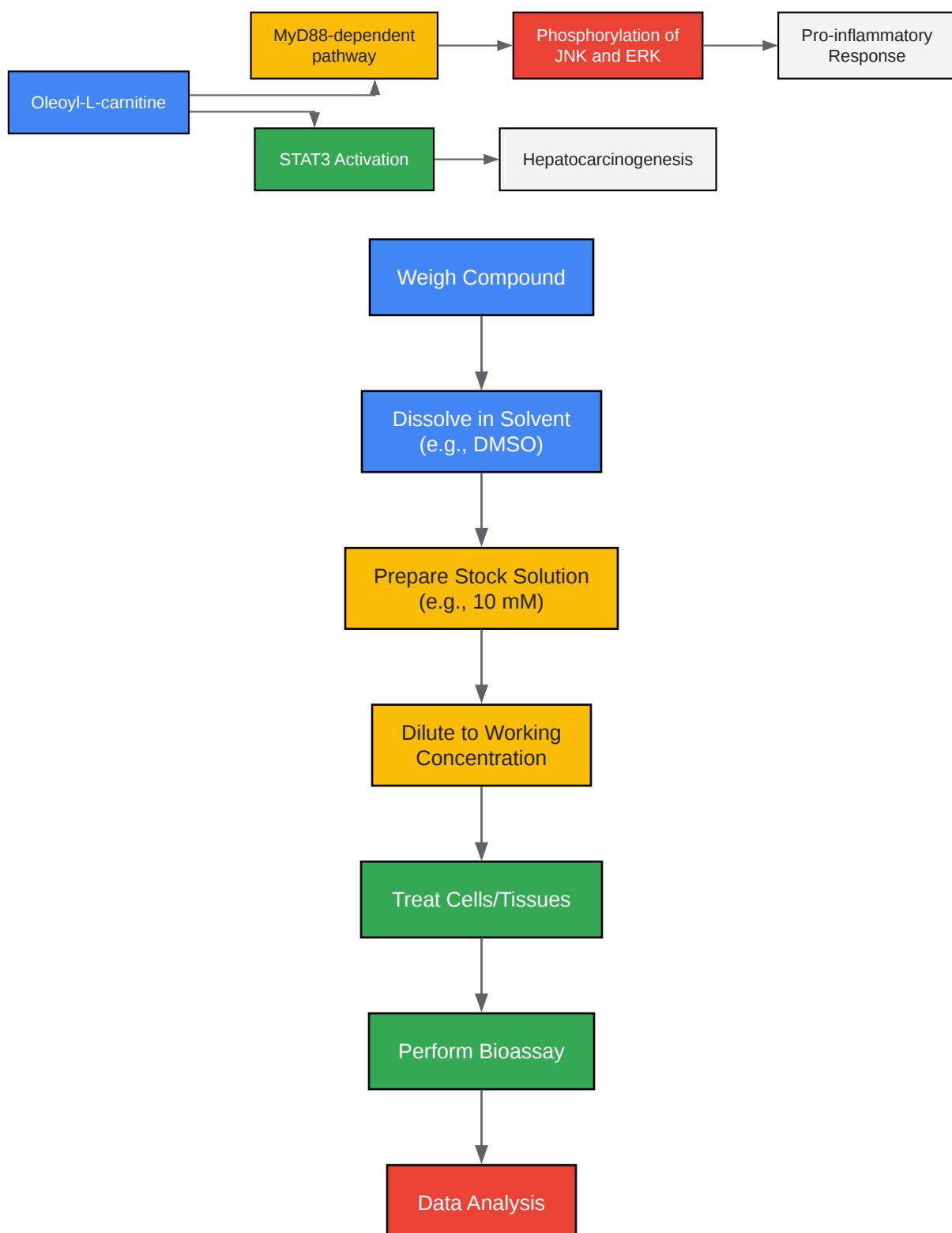
- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.[4]
- Dilution: Prepare the final working solution by diluting the stock solution in the appropriate cell culture medium. For example, to prepare a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.[4]
- Mixing and Application: Gently mix the working solution by pipetting or inverting the tube before adding it to the cells.[4]

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[4]

Signaling Pathways and Experimental Workflows

Signaling Pathways of Oleoyl-L-Carnitine

Oleoyl-L-carnitine has been shown to activate pro-inflammatory signaling pathways.[4] This is thought to occur through a MyD88-dependent pathway, which leads to the phosphorylation and activation of downstream kinases such as JNK and ERK.[4] Additionally, it has been implicated in the activation of STAT3 signaling.[8]

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